

Reconstitution and storage of lyophilized (D-Ala2)-GRF (1-29) amide

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Compound of Interest

Compound Name: (D-Ala2)-GRF (1-29) amide
(human)

Cat. No.: B3030376

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Application Notes and Protocols for (D-Ala2)-GRF (1-29) Amide

For Researchers, Scientists, and Drug Development Professionals

Introduction

(D-Ala2)-GRF (1-29) amide is a synthetic analog of Growth Hormone Releasing Factor (GRF). The substitution of L-alanine with D-alanine at the second position confers enhanced stability against enzymatic degradation, specifically by dipeptidylpeptidase IV (DPP-IV).[1] This modification significantly increases the peptide's half-life and potency in stimulating the release of growth hormone (GH) from the pituitary gland.[2] (D-Ala2)-GRF (1-29) amide acts as an agonist at the Growth Hormone Releasing Hormone Receptor (GHRH-R), a G-protein coupled receptor.[3] The activation of GHRH-R initiates a downstream signaling cascade primarily involving adenylyl cyclase and cyclic AMP (cAMP), leading to GH synthesis and release. These characteristics make (D-Ala2)-GRF (1-29) amide a valuable tool in research related to endocrinology, metabolism, and growth disorders.

Proper reconstitution and storage of this lyophilized peptide are critical to ensure its biological activity and to obtain reliable and reproducible experimental results. This document provides detailed protocols for the reconstitution and storage of lyophilized (D-Ala2)-GRF (1-29) amide, along with data on its stability and solubility.

Product Specifications

Property	Specification
Molecular Formula	C ₁₄₉ H ₂₄₆ N ₄₄ O ₄₂ S
Molecular Weight	~3357.9 g/mol
Appearance	White lyophilized powder
Purity	≥95% (as determined by HPLC)

Reconstitution Protocol

It is crucial to handle the lyophilized peptide and its reconstituted solution under sterile conditions to prevent contamination.

Materials Required

- Vial of lyophilized (D-Ala²)-GRF (1-29) amide
- Sterile, pyrogen-free reconstitution solvent (e.g., sterile water for injection, 0.9% sterile saline, or a buffer of choice)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Centrifuge (optional)

Reconstitution Procedure

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial upon opening, which can affect the stability of the peptide.
- **Preparation:** Gently tap the vial on a hard surface to ensure that all the lyophilized powder is at the bottom.

- **Solvent Addition:** Carefully open the vial and add the desired volume of the chosen sterile solvent using a calibrated micropipette. The volume will depend on the desired final concentration of the stock solution.
- **Dissolution:** Close the vial and gently swirl or rock it to dissolve the peptide. If necessary, the solution can be gently vortexed. Avoid vigorous shaking, as this can cause foaming and potentially denature the peptide.
- **Complete Dissolution:** For complete dissolution, the vial can be sonicated in an ultrasonic water bath for a short period. Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted stock solution into sterile, low-protein-binding polypropylene tubes. The volume of each aliquot should be sufficient for a single experiment.

Solubility Data

The solubility of peptides can vary depending on the solvent and the pH of the solution. The following table provides guidance on the solubility of (D-Ala²)-GRF (1-29) amide and a closely related analog.

Solvent	Reported Solubility	Notes
Sterile Water	Soluble	A common solvent for initial reconstitution.
Phosphate-Buffered Saline (PBS), pH 7.4	Soluble	Recommended for biological assays to maintain physiological pH.
Dimethyl Sulfoxide (DMSO)	Soluble	Can be used for preparing highly concentrated stock solutions. Note that DMSO can be toxic to cells at higher concentrations.
Aqueous Solutions	Solubility of a related peptide, Acetyl-(D-Arg2)-GRF (1-29) amide, is reported to be 50 mg/mL in water.	This provides an estimate, but solubility should be confirmed for (D-Ala2)-GRF (1-29) amide.

Storage and Stability

Proper storage is essential to maintain the integrity and biological activity of (D-Ala2)-GRF (1-29) amide.

Lyophilized Powder

The lyophilized powder is stable at room temperature for short periods during shipping. However, for long-term storage, it should be stored under the following conditions:

Storage Temperature	Shelf Life	Additional Notes
-20°C	Several years	Recommended for long-term storage.
-80°C	Several years	Also a suitable temperature for long-term storage.

Protect from light and moisture.

Reconstituted Solution

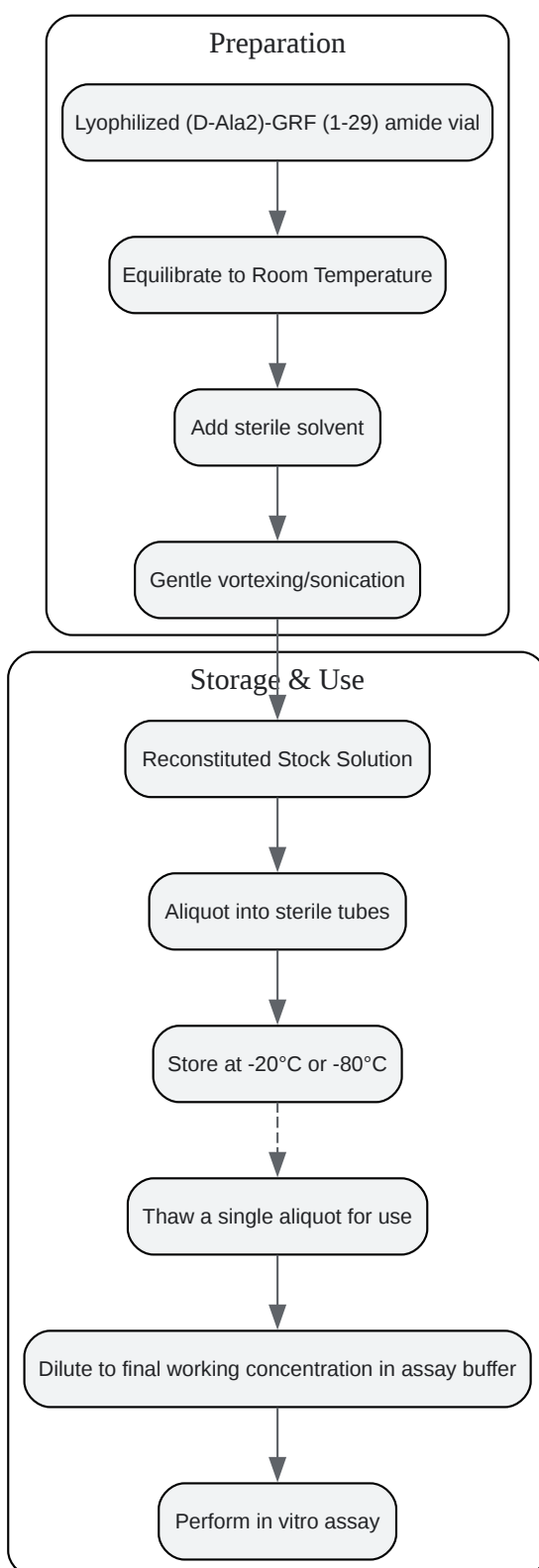
The stability of the reconstituted solution is dependent on the storage temperature. It is crucial to minimize repeated freeze-thaw cycles.

Storage Temperature	Recommended Storage Duration	Notes
2-8°C	Up to 1 week	For short-term storage. Some degradation may occur.
-20°C	Up to 1 month	Recommended for intermediate-term storage of aliquots.
-80°C	Up to 6 months	Recommended for long-term storage of aliquots.

The storage recommendations for reconstituted solutions are based on general peptide handling guidelines and data from closely related peptides. For critical applications, it is advisable to perform stability tests under your specific experimental conditions.

Experimental Protocols & Visualizations

Experimental Workflow: Reconstitution and Preparation for In Vitro Assay

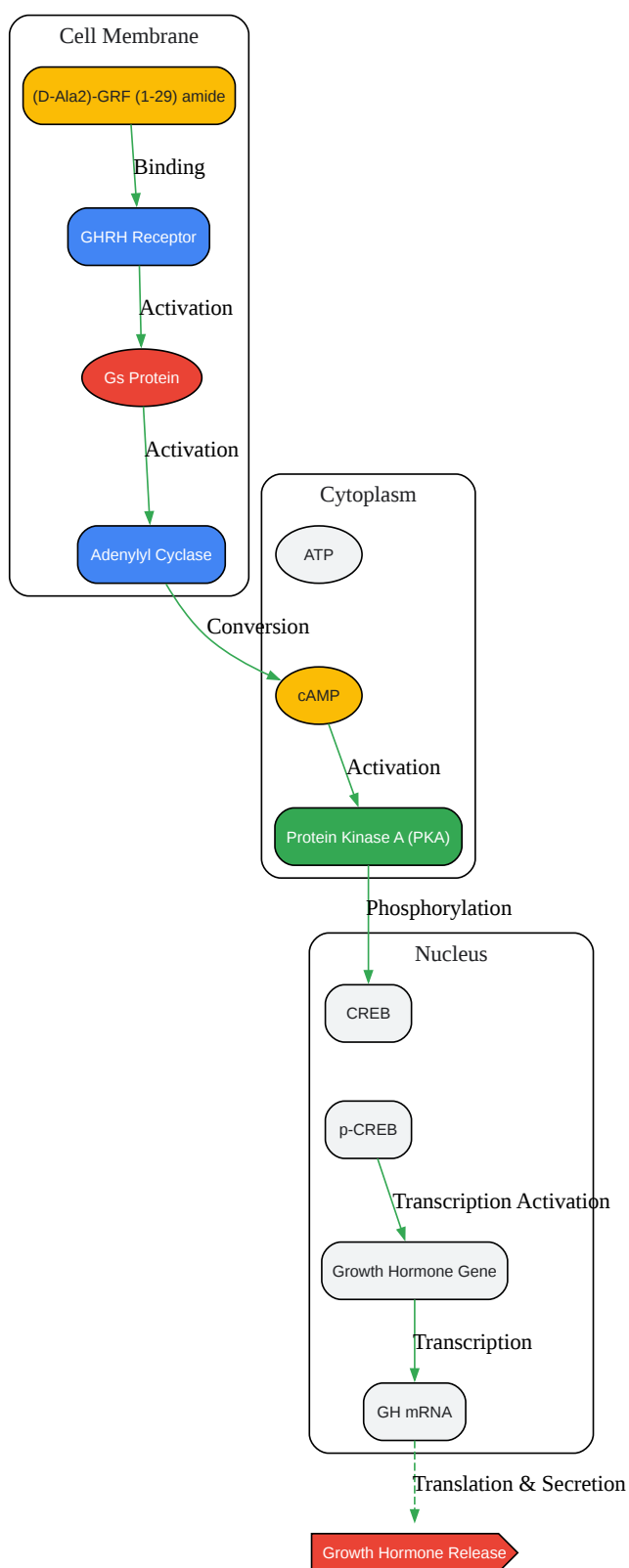


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Caption: Workflow for peptide reconstitution and use.

Signaling Pathway: GHRH Receptor Activation

(D-Ala²)-GRF (1-29) amide binds to the GHRH receptor, a Gs-protein coupled receptor, primarily on pituitary somatotrophs. This binding initiates a signaling cascade that leads to the synthesis and release of growth hormone.



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Caption: GHRH receptor signaling pathway.

Handling and Safety Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, a lab coat, and safety glasses when handling the lyophilized powder and reconstituted solutions.
- Inhalation: Avoid inhaling the lyophilized powder.
- Contact: Avoid contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- Disposal: Dispose of unused peptide and contaminated materials in accordance with local regulations.
- For Research Use Only: This product is intended for research purposes only and is not for human or veterinary use.

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